

# Application Notes and Protocols for (+)-Metconazole Stock Solution Preparation

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## *Compound of Interest*

Compound Name: (+)-Metconazole

Cat. No.: B1254978

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This document provides a detailed protocol for the preparation of **(+)-Metconazole** stock solutions, intended for use in research and development settings. The information is compiled from established methodologies to ensure accuracy and reproducibility.

## I. Quantitative Data Summary

The following table summarizes the key quantitative data for the preparation of **(+)-Metconazole** stock solutions.

Parameter	Value	Solvents	Source(s)
CAS Number	125116-23-6	N/A	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a>
Molecular Formula	C <sub>17</sub> H <sub>22</sub> CIN <sub>3</sub> O	N/A	<a href="#">[4]</a>
Molecular Weight	319.83 g/mol	N/A	<a href="#">[3]</a> <a href="#">[4]</a>
Recommended Stock Concentration	1 mg/mL	Methanol, Acetone	<a href="#">[5]</a> <a href="#">[6]</a>
Alternative Concentrations	10 µg/mL, 100 µg/mL	Acetonitrile, Cyclohexane	<a href="#">[7]</a>
Solubility	Slightly soluble	Chloroform, Dichloromethane, Methanol	<a href="#">[4]</a>
Soluble	Acetonitrile, Ethyl acetate, Xylene, Methyl t-butyl ether		<a href="#">[7]</a> <a href="#">[8]</a> <a href="#">[9]</a> <a href="#">[10]</a>
Water Solubility (20 °C, pH 7)	30.4 mg/L		<a href="#">[11]</a>
Storage Temperature	Refrigerated (0-5 °C)	Methanol, general solid form	<a href="#">[1]</a> <a href="#">[5]</a>
Ambient (>5 °C)	Acetonitrile (10 µg/mL)		<a href="#">[7]</a>
Stock Solution Stability	At least 3 months (in methanol, refrigerated)	Methanol	<a href="#">[5]</a> <a href="#">[6]</a>
At least 4.5 months (refrigerated)	Not specified		<a href="#">[12]</a>

## II. Experimental Protocol: Preparation of 1 mg/mL (+)-Metconazole Stock Solution in Methanol

This protocol details the steps for preparing a 1 mg/mL stock solution of **(+)-Metconazole** in methanol.

#### A. Materials and Equipment:

- **(+)-Metconazole** (analytical standard)
- Methanol (HPLC grade or equivalent)
- Volumetric flask (e.g., 10 mL, Class A)
- Analytical balance (readable to at least 0.1 mg)
- Weighing paper or boat
- Spatula
- Pipettes
- Vortex mixer
- Sonicator
- Amber glass storage vials with screw caps
- Personal Protective Equipment (PPE): safety glasses, lab coat, and chemical-resistant gloves

#### B. Procedure:

- Pre-dissolution Steps:
  - Ensure all glassware is clean and dry.
  - Bring the **(+)-Metconazole** container to room temperature before opening to prevent condensation.
  - Tare the analytical balance with the weighing paper or boat.

- Weighing the **(+)-Metconazole**:
  - Carefully weigh the desired amount of **(+)-Metconazole**. For a 10 mL stock solution of 1 mg/mL, weigh 10 mg of the solid standard.[5]
  - Record the exact weight.
- Dissolution:
  - Quantitatively transfer the weighed **(+)-Metconazole** to the 10 mL volumetric flask.
  - Add a small volume of methanol to the flask (approximately 5-7 mL) to dissolve the solid.
  - To ensure a complete and homogeneous solution, vortex and/or sonicate the mixture until all the solid has visibly dissolved.[5]
- Dilution to Final Volume:
  - Once the solid is fully dissolved, carefully add methanol to the volumetric flask until the bottom of the meniscus reaches the calibration mark.
  - Cap the flask and invert it several times to ensure the solution is thoroughly mixed.
- Storage:
  - Transfer the prepared stock solution to a properly labeled amber glass vial. The label should include the name of the compound, concentration, solvent, preparation date, and the name of the preparer.
  - Store the stock solution in a refrigerator at 2-4°C.[1][5] The solution is expected to be stable for at least 3 months under these conditions.[5][6]

#### C. Safety Precautions:

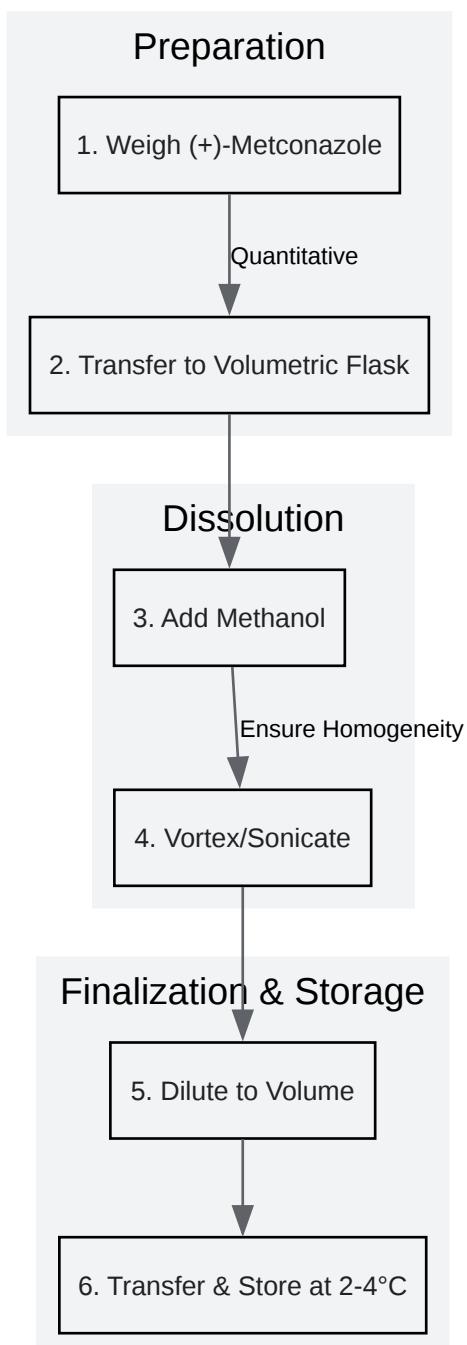
- Work in a well-ventilated area, preferably a fume hood.
- Wear appropriate PPE, including safety glasses, a lab coat, and gloves.[13]

- Avoid inhalation of dust or vapors.
- Wash hands thoroughly after handling.[\[13\]](#)[\[14\]](#)
- Consult the Safety Data Sheet (SDS) for **(+)-Metconazole** for complete safety information.[\[14\]](#)[\[15\]](#)

### III. Visualizations

Diagram 1: Experimental Workflow for **(+)-Metconazole** Stock Solution Preparation

## Workflow for (+)-Metconazole Stock Solution Preparation

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Caption: Workflow for preparing **(+)-Metconazole** stock solution.

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